

Cyamemazine-d6 CAS number and commercial suppliers

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Compound of Interest

Compound Name: Cyamemazine-d6

Cat. No.: B565313

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Cyamemazine-d6: A Technical Guide for Researchers

CAS Number: 1216608-24-0

This technical guide provides an in-depth overview of **Cyamemazine-d6**, a deuterated analog of the antipsychotic and anxiolytic agent, Cyamemazine. This document is intended for researchers, scientists, and drug development professionals, offering comprehensive data, experimental protocols, and visualizations of relevant biological pathways.

Core Compound Data

Cyamemazine-d6 is a stable isotope-labeled version of Cyamemazine, primarily utilized as an internal standard in quantitative bioanalysis, such as liquid chromatography-mass spectrometry (LC-MS/MS) assays. The incorporation of deuterium atoms provides a distinct mass difference from the unlabeled parent compound, enabling precise and accurate quantification in complex biological matrices.

Quantitative Specifications

The following table summarizes the typical quantitative data for **Cyamemazine-d6**. These values are representative and may vary between suppliers and specific batches. A Certificate of Analysis (CoA) from the supplier should always be consulted for lot-specific data.

Parameter	Typical Specification	Description
Chemical Formula	C ₁₉ H ₁₅ D ₆ N ₃ S	The molecular formula indicating the elemental composition with six deuterium atoms.
Molecular Weight	329.49 g/mol	The mass of one mole of the substance.
CAS Number	1216608-24-0	The unique identifier assigned by the Chemical Abstracts Service.
Chemical Purity	≥98%	The percentage of the desired compound in the material, typically determined by techniques like HPLC.
Isotopic Purity	≥99 atom % D	The percentage of molecules that contain the deuterium label at the specified positions.
Isotopic Enrichment	≥98%	The percentage of the labeled isotope (Deuterium) at the labeled positions, accounting for the natural abundance of isotopes.

Commercial Suppliers

A number of chemical suppliers provide **Cyamemazine-d6** for research purposes. The following table lists some of the known commercial sources. This list is not exhaustive and inclusion does not constitute an endorsement.

Supplier	Website
Veeprho	--INVALID-LINK--
LGC Standards	--INVALID-LINK--
MedchemExpress	--INVALID-LINK--
Santa Cruz Biotechnology	--INVALID-LINK--
ChemicalBook	--INVALID-LINK--
Simson Pharma Limited	--INVALID-LINK--
Axios Research	--INVALID-LINK--

Experimental Protocols: Use as an Internal Standard

The primary application of **Cyamemazine-d6** is as an internal standard (IS) in bioanalytical methods to quantify Cyamemazine in biological samples like plasma or urine. Below is a detailed, representative protocol for an LC-MS/MS method. This protocol should be optimized and validated for specific experimental conditions.

Objective

To accurately quantify the concentration of Cyamemazine in a biological matrix using **Cyamemazine-d6** as an internal standard with LC-MS/MS.

Materials and Reagents

- Cyamemazine analytical standard
- **Cyamemazine-d6** (Internal Standard)
- Control (drug-free) biological matrix (e.g., human plasma)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade

- Water, ultrapure
- Phosphate-buffered saline (PBS), pH 7.4

Instrumentation

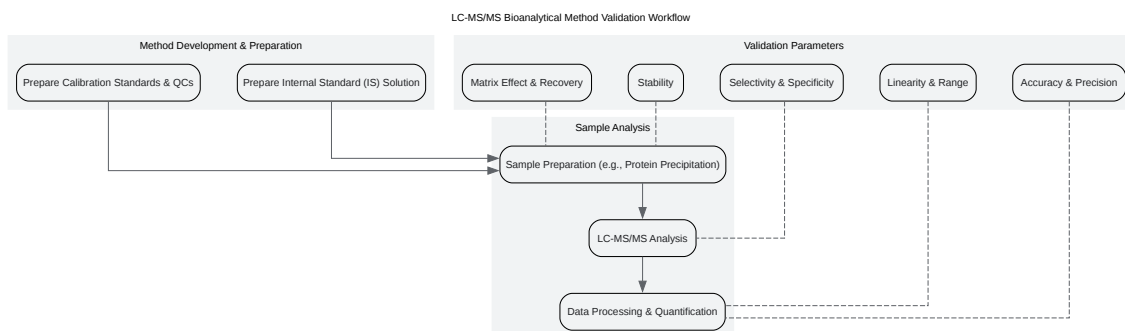
- High-Performance Liquid Chromatography (HPLC) system
- Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- Analytical column (e.g., C18 column)

Sample Preparation (Protein Precipitation)

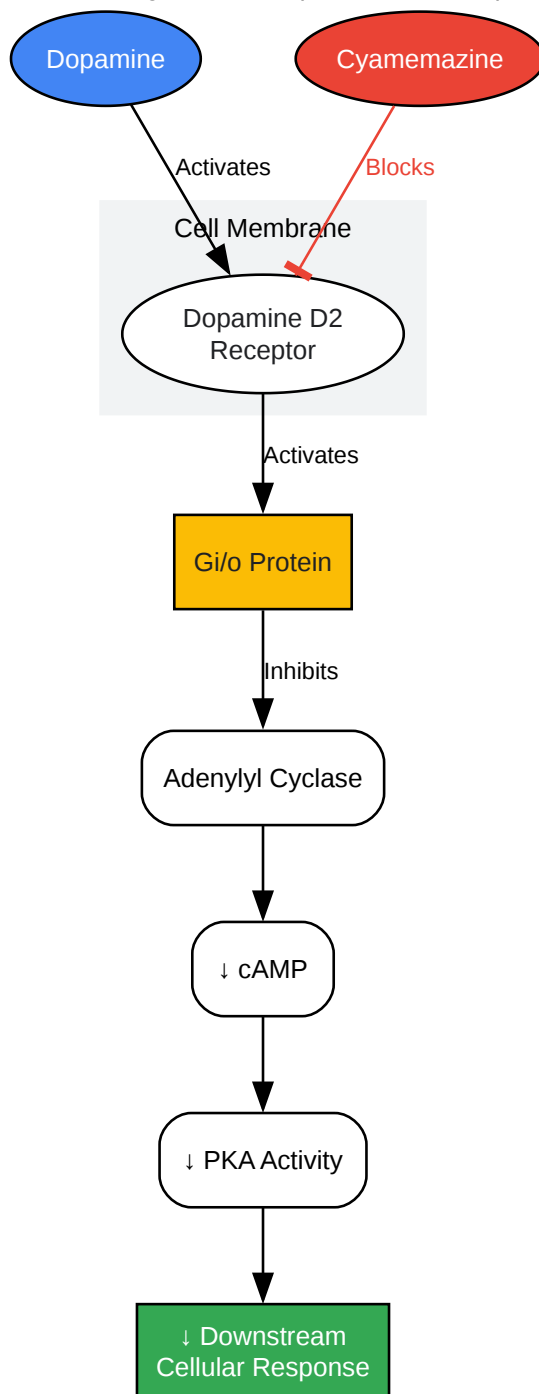
- Prepare a working solution of the internal standard (IS): Dissolve **Cyamemazine-d6** in a suitable solvent (e.g., 50:50 ACN:Water) to a final concentration of 100 ng/mL.
- Spike samples with IS: To 100 μ L of each sample (calibration standards, quality controls, and unknown samples), add 10 μ L of the IS working solution.
- Protein Precipitation: Add 300 μ L of cold acetonitrile to each sample.
- Vortex: Vortex the samples for 1 minute to ensure thorough mixing and precipitation of proteins.
- Centrifugation: Centrifuge the samples at 10,000 x g for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitution: Reconstitute the dried residue in 100 μ L of the mobile phase.
- Injection: Inject a defined volume (e.g., 5 μ L) onto the LC-MS/MS system.

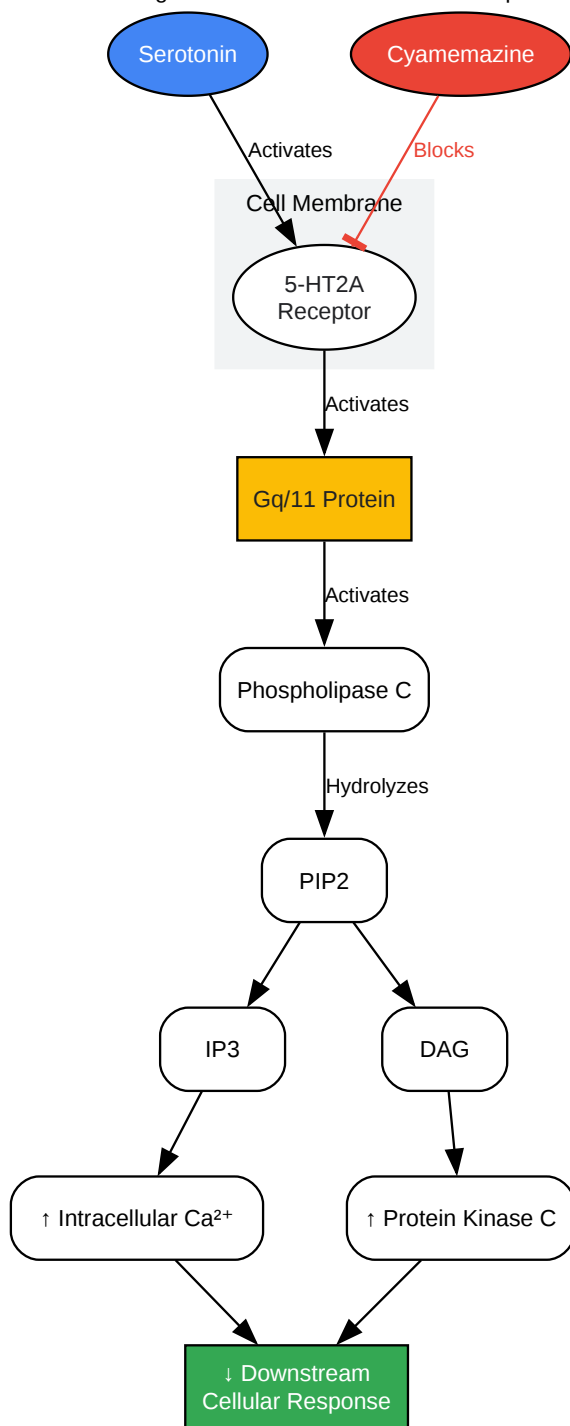
LC-MS/MS Method Validation Workflow

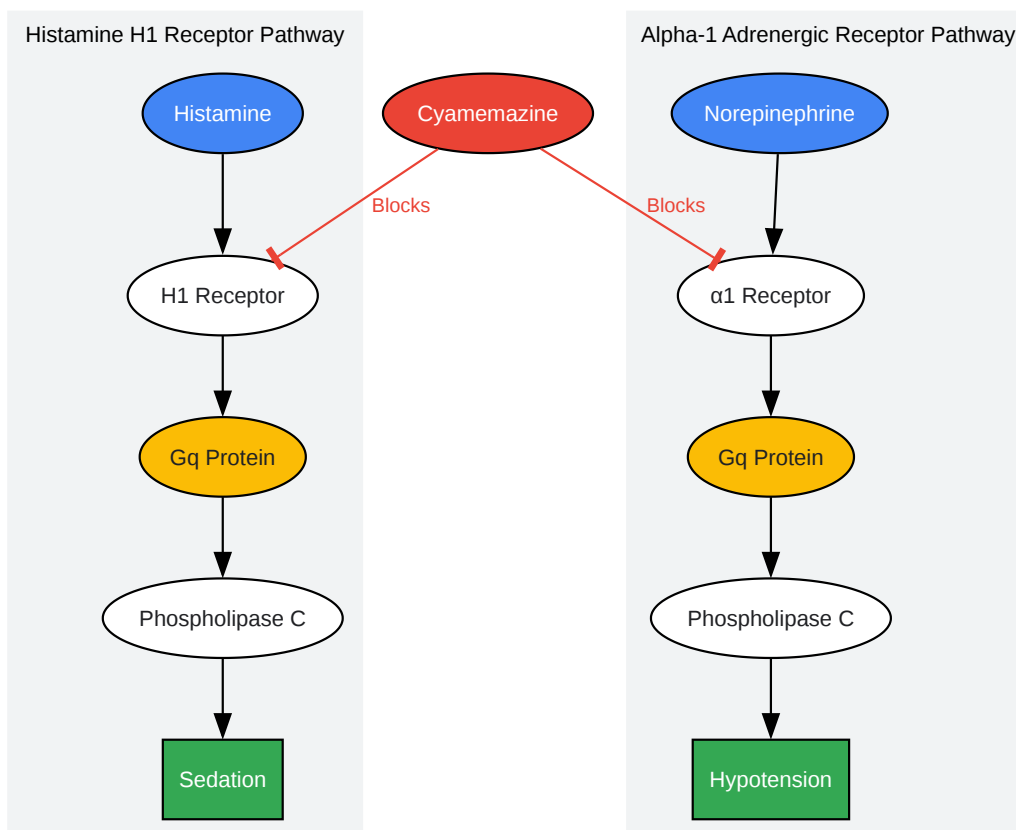
The following diagram illustrates the key steps involved in validating a bioanalytical method using an internal standard.



Cyamemazine's Antagonism of Dopamine D2 Receptor Signaling



Cyamemazine's Antagonism of Serotonin 5-HT_{2A} Receptor Signaling

Cyamemazine's Antagonism of H1 and α 1 Receptors[Click to download full resolution via product page](#)

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